

Application of cis-2-Octene in the Fragrance Industry: Application Notes and Protocols

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Compound of Interest

Compound Name: *cis-2-Octene*

Cat. No.: B085535

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For Researchers, Scientists, and Drug Development Professionals

Introduction

cis-2-Octene is an aliphatic, unsaturated hydrocarbon that possesses a unique olfactory profile, making it a valuable ingredient in the fragrance and flavor industry. Its characteristic fatty, green, and citrus-like aroma lends a fresh and natural quality to fragrance compositions. This document provides detailed application notes and protocols for the synthesis, formulation, and analysis of **cis-2-octene** for fragrance applications, intended for use by researchers and professionals in the field.

Physicochemical and Olfactory Properties

A comprehensive understanding of the properties of **cis-2-octene** is essential for its effective application.

Table 1: Physicochemical Properties of **cis-2-Octene**

Property	Value	Source
CAS Number	7642-04-8	MySkinRecipes
Molecular Formula	C ₈ H ₁₆	MySkinRecipes
Molecular Weight	112.21 g/mol	MySkinRecipes
Appearance	Colorless liquid	The Good Scents Company
Boiling Point	126 °C	MySkinRecipes
Density	0.73 g/cm ³	MySkinRecipes
Solubility	Soluble in alcohol; Insoluble in water	The Good Scents Company

Table 2: Olfactory Profile of **cis-2-Octene**

Olfactory Note	Description
Primary	Green, Fatty
Secondary	Citrus, Waxy
Subtle Nuances	Herbaceous, slightly fruity

While a specific odor detection threshold for **cis-2-octene** is not readily available in the surveyed literature, related C8 compounds such as octane have reported odor thresholds in the parts-per-million range. It is anticipated that **cis-2-octene**, with its unsaturated nature, would have a lower, more impactful odor threshold.

Synthesis of **cis-2-Octene**

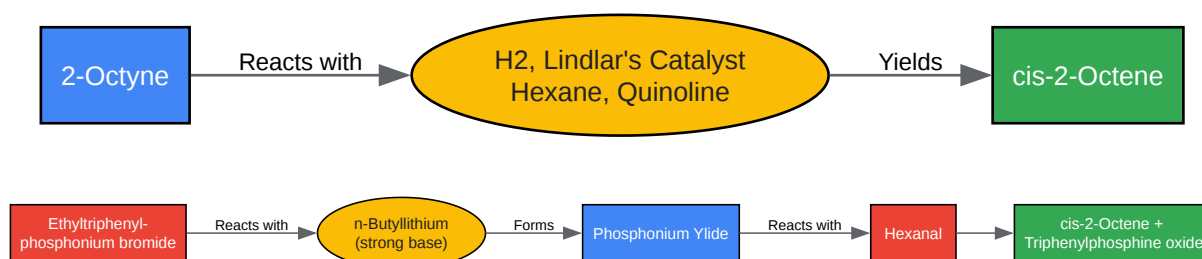
High-purity **cis-2-octene** is crucial for fragrance applications to avoid any off-notes from isomers or impurities. Stereoselective synthesis methods are therefore required. Two common laboratory-scale methods are the partial hydrogenation of an alkyne and the Wittig reaction.

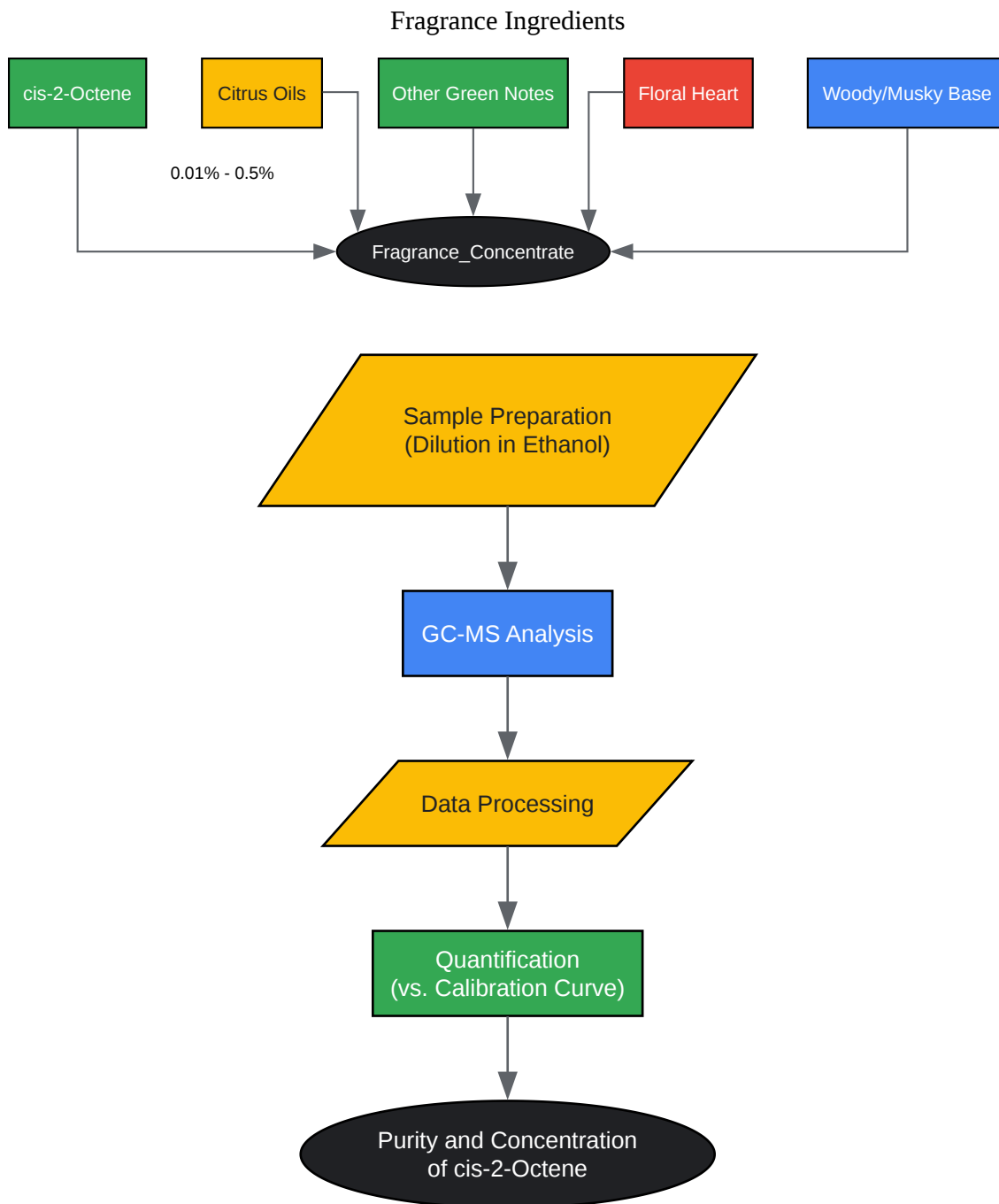
Synthesis via Partial Hydrogenation of 2-Octyne

This method involves the hydrogenation of 2-octyne using a poisoned catalyst, such as Lindlar's catalyst, which selectively produces the cis-alkene.

Experimental Protocol:

- Apparatus Setup: Assemble a two-neck round-bottom flask equipped with a magnetic stirrer, a hydrogen balloon, and a septum.
- Reagents:
 - 2-Octyne (1 equivalent)
 - Lindlar's catalyst (5% by weight of 2-octyne)
 - Hexane (solvent)
 - Quinoline (catalyst poison, optional, a few drops)
- Procedure: a. In the flask, dissolve 2-octyne in hexane. b. Add Lindlar's catalyst and quinoline to the solution. c. Purge the flask with hydrogen gas and then maintain a positive pressure of hydrogen using the balloon. d. Stir the reaction mixture vigorously at room temperature. e. Monitor the reaction progress by Gas Chromatography (GC) by periodically taking aliquots. f. Once the starting material is consumed and the desired product is the major component, stop the reaction. g. Filter the reaction mixture through a pad of celite to remove the catalyst. h. Wash the celite pad with fresh hexane. i. Remove the solvent from the filtrate under reduced pressure to yield crude **cis-2-octene**.
- Purification: Purify the crude product by fractional distillation to obtain high-purity **cis-2-octene**.





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